

Application Notes and Protocols for Fospropofol Disodium in Anesthesia Induction

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Compound of Interest

Compound Name: Disodium

Cat. No.: B8443419

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the clinical trial use of fospropofol **disodium** for anesthesia induction. The information is compiled from various clinical studies to guide researchers and professionals in drug development.

Introduction

Fospropofol **disodium** is a water-soluble prodrug of propofol, an intravenous sedative-hypnotic agent.^{[1][2]} It is indicated for monitored anesthesia care (MAC) sedation in adult patients undergoing diagnostic or therapeutic procedures.^{[3][4]} Upon intravenous administration, fospropofol **disodium** is rapidly metabolized by alkaline phosphatases in the body to produce propofol, which is the active anesthetic compound.^{[1][2]} This controlled conversion offers a different pharmacokinetic and pharmacodynamic profile compared to traditional propofol lipid emulsions, potentially providing a smoother onset and offset of sedation and reducing injection site pain.^{[1][4]}

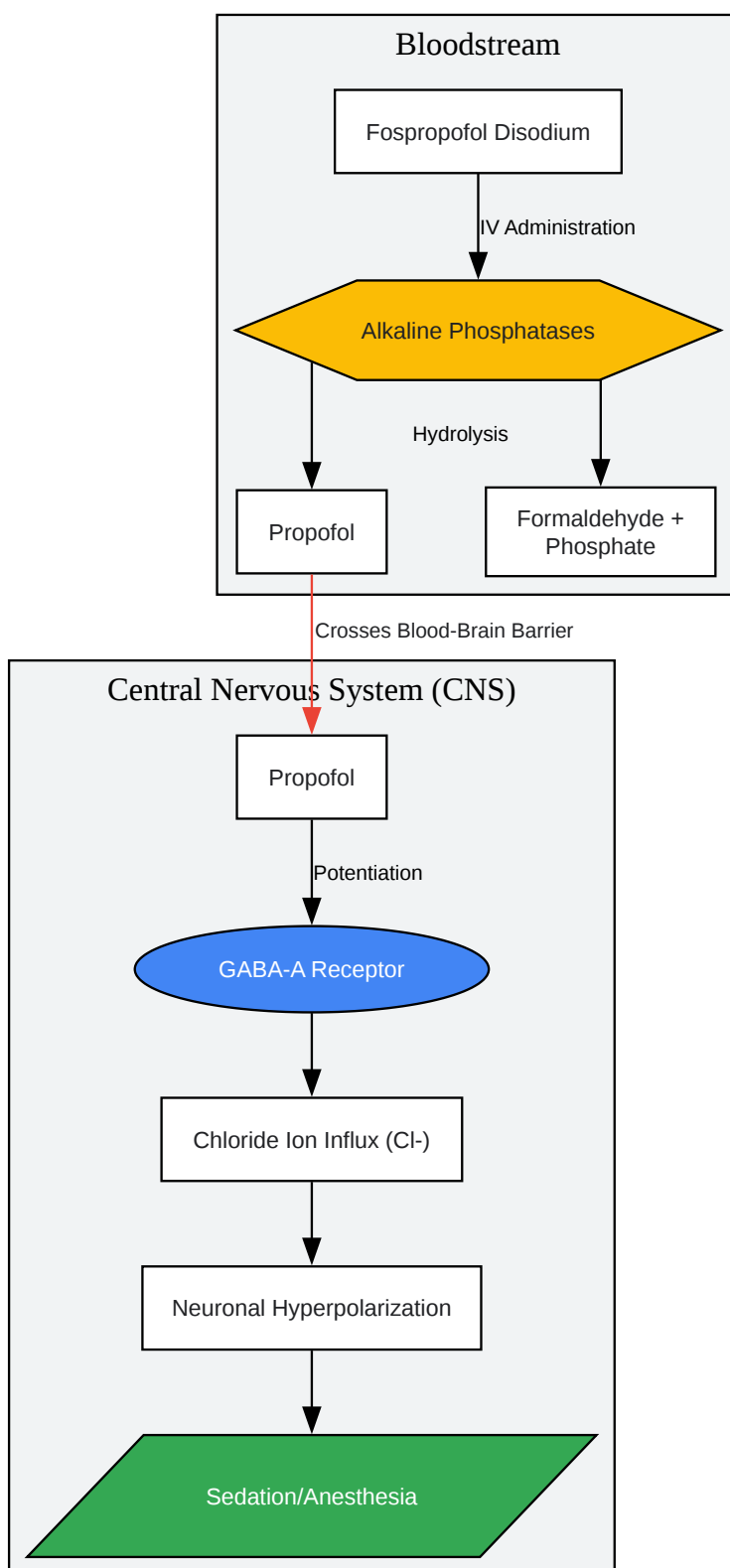
Mechanism of Action

Fospropofol **disodium** itself is an inactive compound. Its anesthetic effects are solely attributable to the liberated propofol.^[1] The mechanism involves the following steps:

- **Hydrolysis:** After intravenous injection, fospropofol **disodium** is hydrolyzed by ubiquitous alkaline phosphatases, primarily in the vascular endothelium, liver, and kidneys. This

reaction yields propofol, formaldehyde, and phosphate.[1][2][5] For every 1.86 mg of fospropofol **disodium** administered, 1 mg of propofol is produced.[3][5]

- **GABAA Receptor Modulation:** The liberated propofol crosses the blood-brain barrier and acts on the central nervous system.[6] It potentiates the activity of the gamma-aminobutyric acid (GABA) type A receptor, the primary inhibitory neurotransmitter in the brain.[1][2]
- **Neuronal Inhibition:** Propofol enhances the GABA-mediated influx of chloride ions into neurons. This leads to hyperpolarization of the cell membrane, decreased neuronal excitability, and ultimately, the sedative and hypnotic effects required for anesthesia.[1]



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Caption: Mechanism of action of fospropofol **disodium**.

Pharmacokinetics and Pharmacodynamics

The pharmacokinetic profile of fospropofol **disodium** differs significantly from propofol emulsion due to its conversion from a prodrug.

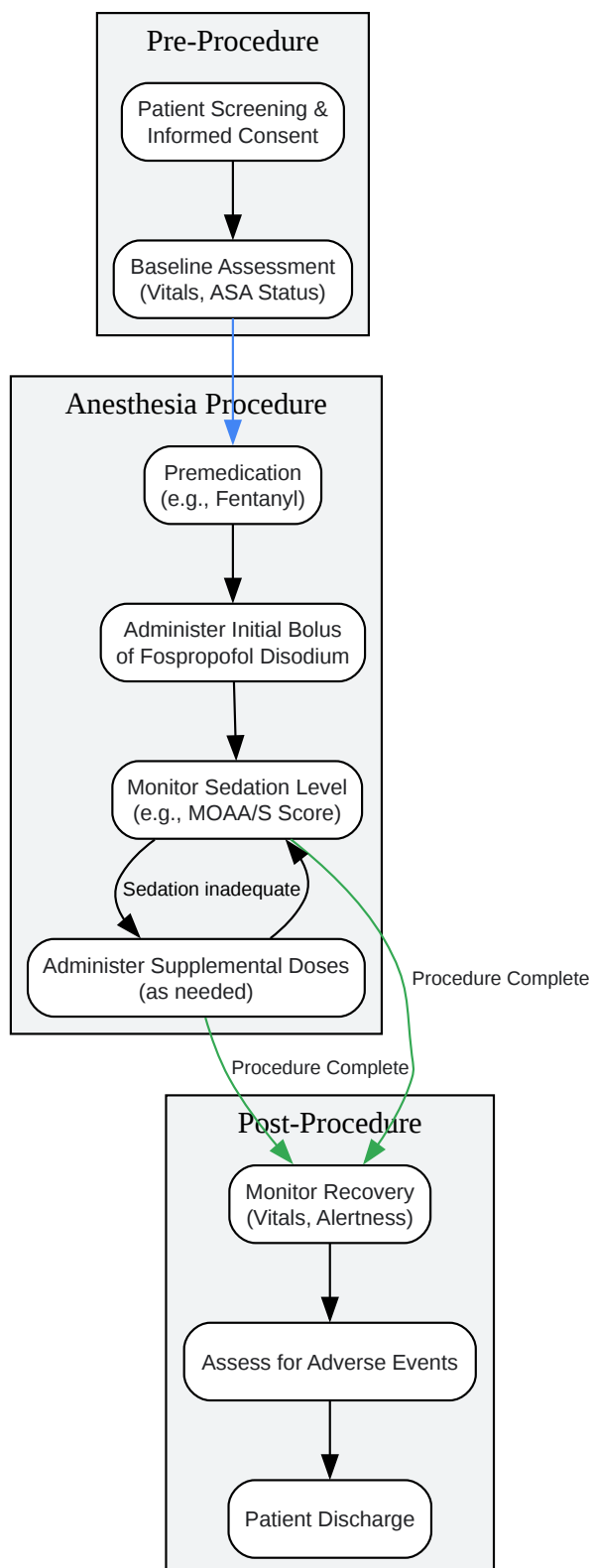
Parameter	Fospropofol Disodium	Propofol (liberated from Fospropofol)	Propofol Emulsion
Onset of Sedation	4 to 8 minutes[2][5]	-	Faster than fospropofol
Peak Plasma Concentration (tmax)	Dose-dependent (e.g., 8-12 min)[5]	Later than propofol emulsion[7]	-
Volume of Distribution	Low (e.g., 0.33 L/kg)[5]	High (e.g., 5.8 L/kg)[5]	-
Terminal Phase Half-life (t1/2)	~48-52 minutes[5]	~2.06 hours[5]	-
Protein Binding	~98%[5]	~98%[5]	-

Clinical Trial Protocols

General Experimental Workflow for Anesthesia

Induction Trials

A typical clinical trial evaluating fospropofol **disodium** for anesthesia induction follows a structured workflow to ensure patient safety and data integrity.



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